

Technical Support Center: Separation of Tetrahydrofuran-3,4-diol Stereoisomers

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Compound of Interest

Compound Name: **Tetrahydrofuran-3,4-diol**

Cat. No.: **B1268618**

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working on the separation of **Tetrahydrofuran-3,4-diol** stereoisomers.

Understanding the Stereoisomers

Tetrahydrofuran-3,4-diol possesses two chiral centers at carbons 3 and 4. This stereochemistry results in three distinct stereoisomers: a pair of enantiomers (the trans-isomers) and a meso compound (the cis-isomer). The relationship between the meso compound and either of the enantiomers is diastereomeric.



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- To cite this document: BenchChem. [Technical Support Center: Separation of Tetrahydrofuran-3,4-diol Stereoisomers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268618#separation-of-tetrahydrofuran-3-4-diol-stereoisomers>]

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